Physical properties of 4-Propylpyridine (boiling point, density)

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Compound of Interest

Compound Name:	*4-Propylpyridine*
CAS No.:	*1122-81-2*
Cat. No.:	*B073792*

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Physical Properties of 4-Propylpyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Propylpyridine**, a heterocyclic compound of interest in various chemical and pharmaceutical research domains. The data presented herein is compiled from multiple sources to ensure a comprehensive understanding for scientific and drug development applications. This document details the boiling point and density of **4-Propylpyridine**, outlines the standard experimental methodologies for their determination, and provides a logical workflow for these characterization processes.

Core Physical Properties

4-Propylpyridine is a colorless to pale yellow liquid with a characteristic pyridine-like odor.[1] It is slightly soluble in water.[1] The core physical properties, boiling point and density, are summarized below. It is important to note the slight variations in reported values across

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different sources, which can be attributed to different experimental conditions and purity levels of the substance.

Data Summary

Physical Property	Value	Source
Boiling Point	183 °C	Alfa Chemistry[2]
	183-186 °C	ChemBK[3]
	188 - 190 °C	Pipzine Chemicals[1]
	190 °C	Fisher Scientific[4]
	195-197 °C	Pipzine Chemicals[1]
Density	0.918 g/cm³	Alfa Chemistry[2]
	0.92 g/cm³ (approx.)	Pipzine Chemicals[1]
	0.93 g/cm³	ChemBK[3]

Experimental Protocols

The determination of the boiling point and density of a chemical compound like **4-Propylpyridine** is fundamental to its characterization. The following sections detail the standard experimental protocols for these measurements.

Determination of Boiling Point by Distillation

The distillation method is a common and reliable technique for determining the boiling point of a liquid.[2][5][6][7] This method measures the temperature of the vapor that is in equilibrium with the boiling liquid.[2]

Methodology:

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a round-bottomed distilling flask, a condenser, a receiving flask, and a calibrated thermometer.

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- Sample Preparation: A measured volume of **4-Propylpyridine** (typically at least 5 mL) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[1][7]
- Thermometer Placement: The thermometer is positioned in the neck of the distilling flask so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser. This ensures an accurate reading of the vapor temperature.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- Data Recording: The temperature is recorded when it becomes constant. This stable temperature, observed while the vapor is condensing and the liquid is actively distilling, is the boiling point of the substance.[3][6] The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.

Determination of Density by Pycnometer

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.

Methodology:

- Preparation: A clean, dry pycnometer (a glass flask with a specific volume) is weighed accurately (m_1).
- Sample Filling: The pycnometer is filled with **4-Propylpyridine**. Care is taken to ensure there are no air bubbles. The stopper, which has a capillary tube, is inserted, allowing excess liquid to be expelled.
- Thermostating: The filled pycnometer is placed in a thermostatic bath at a specific temperature (e.g., 20 °C or 25 °C) until the liquid reaches thermal equilibrium. The liquid level is then adjusted to the mark on the capillary.
- Weighing: The outside of the pycnometer is carefully dried, and the filled pycnometer is weighed (m_2).

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- Calibration: The procedure is repeated using a reference liquid of a known density at the same temperature, typically distilled water. The pycnometer is filled with distilled water and weighed (m_3).
- Calculation: The density of **4-Propylpyridine** (ρ) is calculated using the following formula:

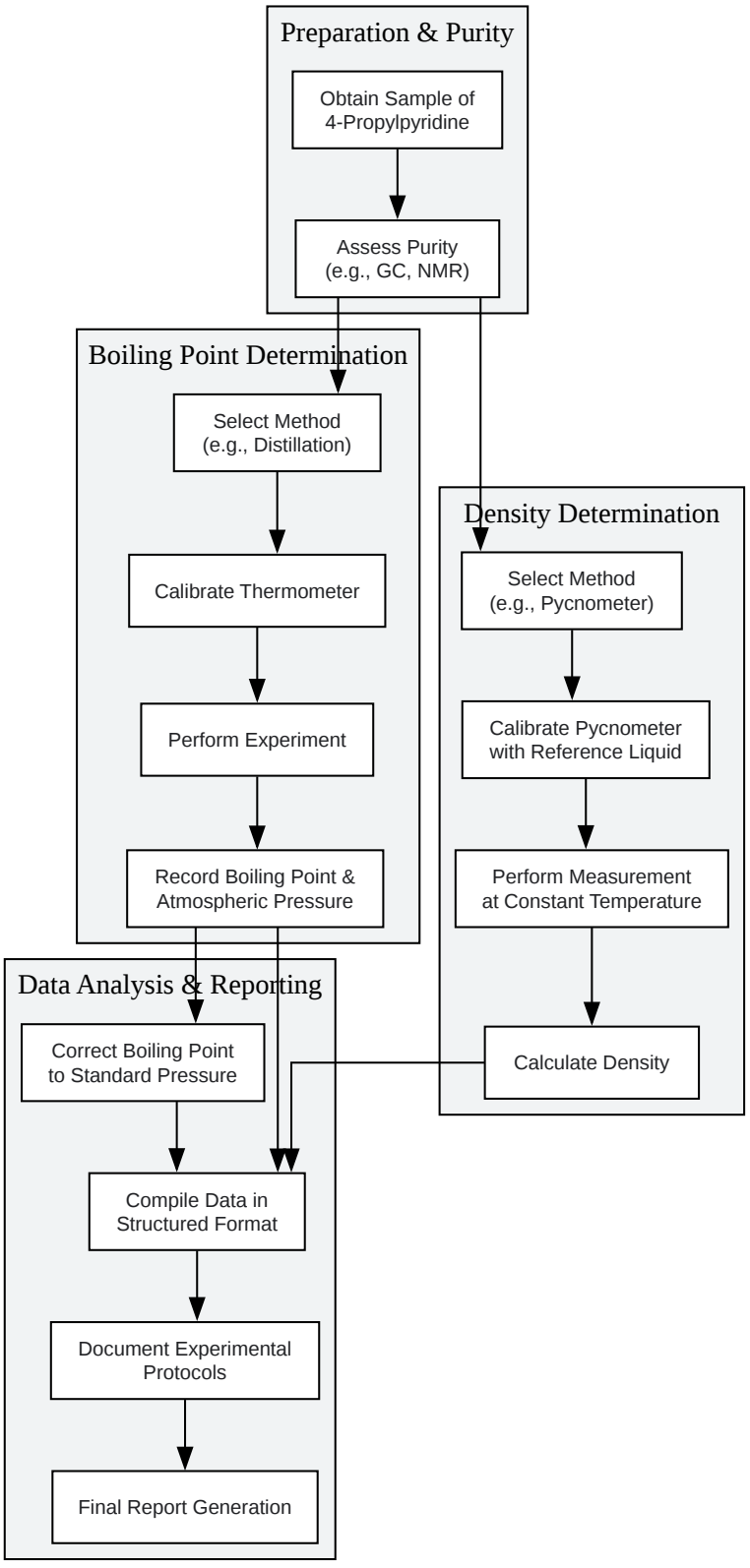
  $\rho = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{water}$

  where ρ_{water} is the known density of water at the experimental temperature.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination and reporting of the physical properties of a liquid chemical such as **4-Propylpyridine**.

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Caption: Experimental workflow for determining physical properties.

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